

# Health and safety considerations for ethylene carbonate in the lab

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An In-depth Technical Guide to the Health and Safety of Ethylene Carbonate in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling and use of **ethylene carbonate** in a laboratory setting. It is intended for professionals in research, science, and drug development to ensure safe laboratory practices.

### **Chemical and Physical Properties**

**Ethylene carbonate** is a colorless, odorless, crystalline solid at room temperature.[1] It is classified as a cyclic carbonate ester of ethylene glycol and carbonic acid.[1] Understanding its physical and chemical properties is fundamental to its safe handling.



Property	Value	References
Molecular Formula	C <sub>3</sub> H <sub>4</sub> O <sub>3</sub>	[1][2]
Molecular Weight	88.06 g/mol	[1][2]
Appearance	Colorless to white crystalline solid	[1][3][4]
Odor	Odorless	[3]
Melting Point	34-38 °C (93-100 °F)	[1][3][5]
Boiling Point	243-249 °C (469-480 °F)	[6][3][5]
Flash Point	143-160 °C (289-320 °F)	[6][3][4]
Autoignition Temperature	465 °C (869 °F)	
Density	1.321 g/cm³ at 25 °C	[2][3]
Vapor Pressure	<1 hPa at 20 °C	[2]
Solubility	Soluble in water, alcohol, ethyl acetate, benzene, and chloroform. Insoluble in gasoline and turpentine oil.	[3][4][7]
рН	5.5 - 7.0 (in aqueous solution)	[2][6]

### **Health and Safety Hazards**

**Ethylene carbonate** is classified as hazardous. The primary hazards are skin and eye irritation, and it may be harmful if swallowed.[2][8][9] Prolonged or repeated exposure may cause damage to organs, specifically the kidneys.[2][10][11]

### **GHS Classification**



Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Skin corrosion/irritation	2	H315: Causes skin irritation
Specific target organ toxicity — repeated exposure	2	H373: May cause damage to organs (kidney) through prolonged or repeated exposure

Source:[2][8][10][11][12]

**Toxicological Data** 

Route of Exposure	Species	Value
Oral LD50	Rat	10 g/kg
Dermal LD50	Rabbit	>3 g/kg

Source:[13][14]

### Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **ethylene carbonate**.

### **Handling**

- Ventilation: Use in a well-ventilated area.[10][12] Local exhaust ventilation is recommended where dust or vapors may be generated.[6]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.[6][8][10][15]



- Hand Protection: Wear impervious gloves (e.g., nitrile rubber, minimum thickness 0.11 mm).[6][15]
- Body Protection: Wear a lab coat and closed-toe shoes.[6][10] A complete suit protecting against chemicals may be necessary depending on the scale of work.[6]
- Hygiene: Wash hands thoroughly after handling.[8][9] Do not eat, drink, or smoke in the laboratory.[8][9] Contaminated clothing should be removed and washed before reuse.[8]

### **Storage**

- Conditions: Store in a cool, dry, well-ventilated place away from direct sunlight and sources of ignition.[6][8][10] Keep containers tightly closed.[6][8]
- Incompatibilities: Avoid contact with strong oxidizing agents, acids, bases, and reducing agents.[4][10]

# **Emergency Procedures**First Aid Measures



Exposure Route	First Aid Procedure	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[2][6][8][9]
Skin Contact	Immediately remove contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[2][6][8][9]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[2][6][8][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[2][6][8][9]

### **Accidental Release Measures**

- Personal Precautions: Wear appropriate PPE.[6][8] Keep unnecessary personnel away.[8]
   Ensure adequate ventilation.[6] Avoid dust formation.[6]
- Environmental Precautions: Prevent spills from entering drains or waterways.[2][8]
- Containment and Cleanup: For small spills, sweep up the solid material and place it in a suitable container for disposal.[6][8] For liquid spills (if melted), absorb with an inert material and place in a container for disposal.[10]

# **Fire-Fighting Measures**



- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][6]
- Specific Hazards: Fire may produce irritating, corrosive, and/or toxic gases, including carbon oxides.[2][6][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
   and full protective gear.[6][8]

### **Disposal Considerations**

Dispose of **ethylene carbonate** and contaminated materials in accordance with local, state, and federal regulations.[8][10] Do not dispose of down the drain.[6]

# Experimental Protocols Protocol for Safe Handling and Dispensing of Solid Ethylene Carbonate

- · Preparation:
  - Ensure a chemical fume hood is available and functioning correctly.
  - Gather all necessary PPE: safety goggles, nitrile gloves, lab coat, and closed-toe shoes.
  - Prepare a clean, dry, and designated workspace within the fume hood.
  - Have spill cleanup materials readily available.
- Dispensing:
  - Place the container of ethylene carbonate in the fume hood.
  - Carefully open the container, avoiding the generation of dust.
  - Use a clean, dry spatula or scoop to transfer the desired amount of solid ethylene carbonate to a tared weighing vessel.
  - Close the primary container tightly immediately after dispensing.



### • Cleanup:

- Clean any residual solid from the work surface with a dry wipe.
- Dispose of all contaminated materials (gloves, wipes, etc.) in a designated hazardous waste container.
- Wash hands thoroughly after the procedure.

# Protocol for Purification by Crystallization (Conceptual Laboratory Scale)

This protocol is a conceptual adaptation of industrial crystallization methods for laboratory use.

#### • Dissolution:

- In a fume hood, gently heat a suitable solvent (e.g., a mixture of ethylene carbonate with
  a small amount of a less polar solvent in which impurities are more soluble) to a
  temperature just sufficient to dissolve the crude ethylene carbonate. The melting point of
  ethylene carbonate is 34-38 °C, so a water bath can be used for controlled heating.
- · Cooling and Crystallization:
  - Slowly cool the solution in an ice bath with gentle stirring to induce crystallization. The goal
    is to form well-defined crystals, as rapid cooling can trap impurities.

#### Isolation:

- Isolate the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold, fresh solvent to remove any remaining impurities.

#### Drying:

- Dry the purified crystals under a vacuum to remove any residual solvent.
- Purity Assessment:



 Determine the purity of the recrystallized ethylene carbonate using an appropriate analytical method, such as Gas Chromatography (GC) or Differential Scanning Calorimetry (DSC).

# Visualizations Experimental Workflow for Safe Handling



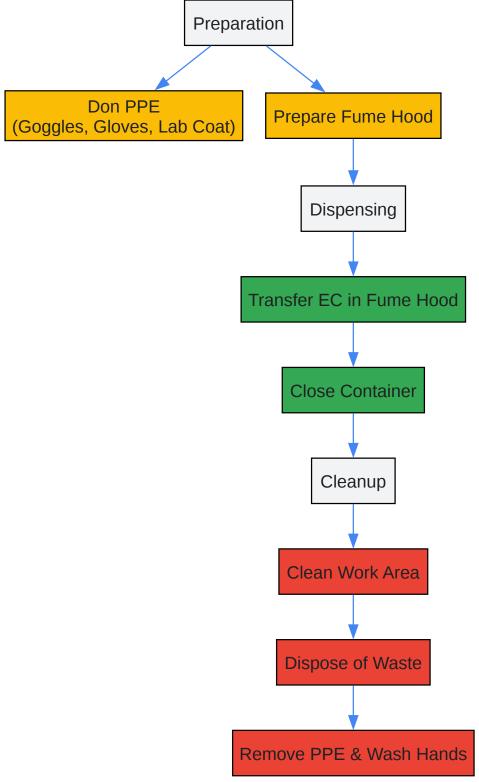


Figure 1: Workflow for Safe Handling of Ethylene Carbonate

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Figure 1: Workflow for Safe Handling of Ethylene Carbonate



### **Logical Flow for Emergency Spill Response**

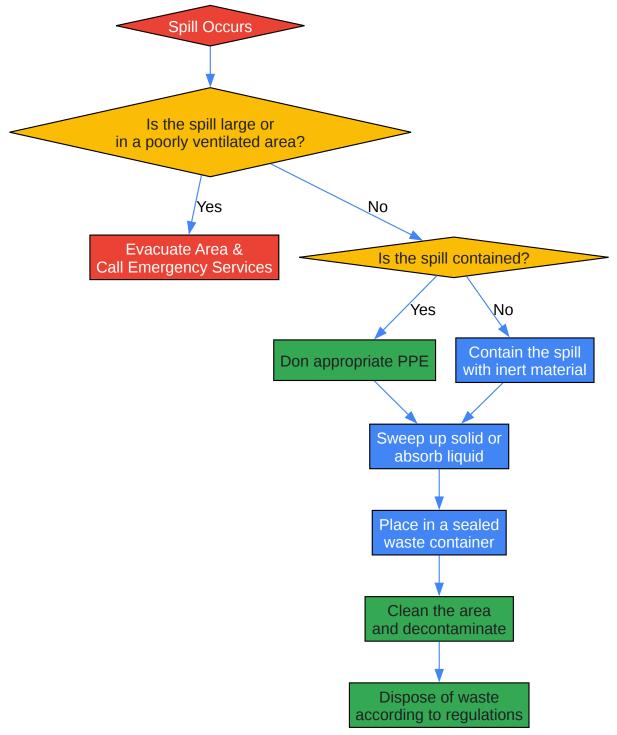


Figure 2: Logical Flow for Ethylene Carbonate Spill Response

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Figure 2: Logical Flow for Ethylene Carbonate Spill Response

### **General Cellular Response to Chemical Irritants**

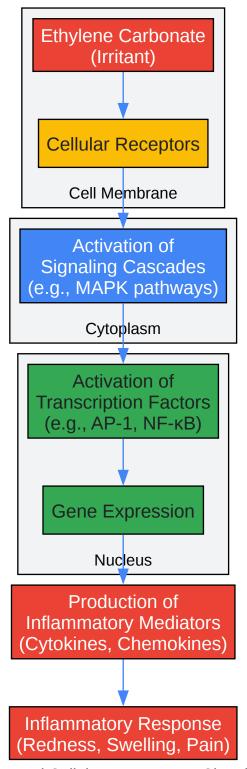


Figure 3: General Cellular Response to Chemical Irritants



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Figure 3: General Cellular Response to Chemical Irritants

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